

# Essential Safety and Disposal Procedures for D-[2-13C]Threose

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: D-[2-13C]Threose

Cat. No.: B584009

[Get Quote](#)

For researchers, scientists, and drug development professionals utilizing **D-[2-13C]Threose**, adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental compliance. While **D-[2-13C]Threose** is not classified as a hazardous substance, and the Carbon-13 isotope is stable and non-radioactive, responsible chemical management practices must be followed. This guide provides detailed, step-by-step procedures for the safe disposal of **D-[2-13C]Threose** in its various forms.

## Chemical and Physical Properties

A comprehensive understanding of the chemical and physical properties of D-Threose is fundamental to its safe handling and disposal. The isotopic label does not significantly alter these properties.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>4</sub>
Molecular Weight	120.10 g/mol [1][2][3]
Appearance	Syrup or liquid (may be sold as an aqueous solution)[2][3][4]
Solubility	Very soluble in water; slightly soluble in alcohol; practically insoluble in ether.[2]
Hazard Classification	Not classified as hazardous[3]

## Disposal of D-[2-13C]Threose

The appropriate disposal method for **D-[2-13C]Threose** depends on its physical state (solid or aqueous solution) and the specific regulations of your institution and locality. Always consult your institution's Environmental Health and Safety (EHS) department before proceeding with any disposal method.<sup>[5][6]</sup>

### Experimental Protocol for Disposal of Aqueous Solutions:

- **Consult Local Regulations:** Before any disposal action, review your institution's policies and local wastewater regulations for the disposal of non-hazardous chemical waste.<sup>[6][7]</sup> Some institutions may have specific guidelines for isotopically labeled compounds, even if they are non-radioactive.
- **Neutralize if Necessary:** Ensure the pH of the **D-[2-13C]Threose** solution is between 5.5 and 9.5.<sup>[7]</sup> If the solution has been used in a buffered or acidic/basic medium, adjust the pH accordingly using appropriate neutralizing agents.
- **Dilution:** Dilute small quantities of the neutralized **D-[2-13C]Threose** solution with at least 20 parts water.<sup>[8]</sup>
- **Drain Disposal:** Pour the diluted solution down the sanitary sewer, followed by a copious amount of water to ensure it is thoroughly flushed from the plumbing system.<sup>[7][8]</sup>

### Experimental Protocol for Disposal of Solid **D-[2-13C]Threose**:

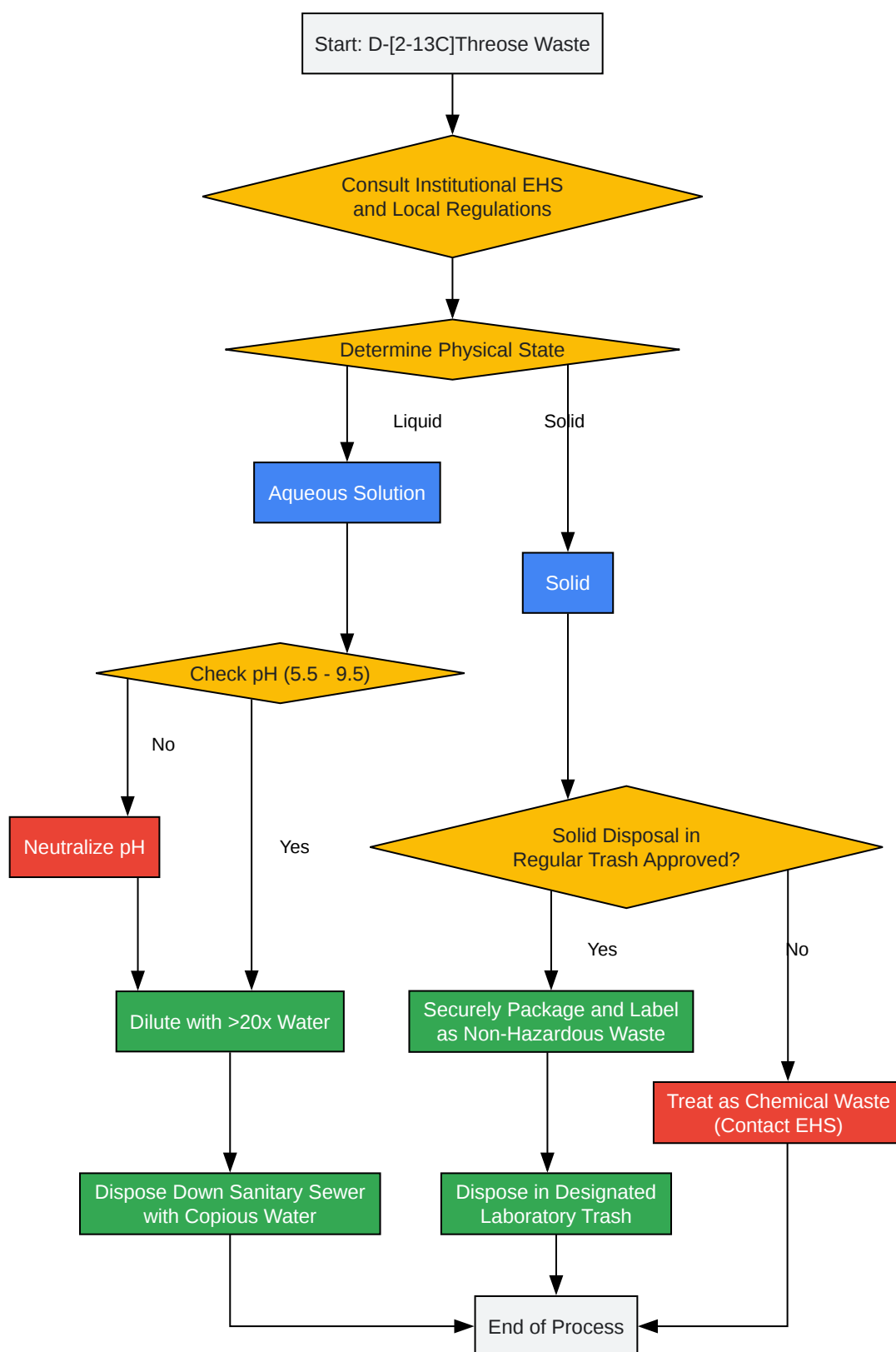
- **Institutional Approval:** Confirm with your institution's EHS department whether solid, non-hazardous biochemicals can be disposed of in the regular solid waste stream.<sup>[5][6]</sup>
- **Packaging:** If approved, ensure the **D-[2-13C]Threose** is in a securely sealed container. It is good practice to double-bag the material.
- **Labeling:** Clearly label the outer container as "Non-Hazardous Laboratory Waste" and specify the contents (**D-[2-13C]Threose**).
- **Disposal:** Dispose of the packaged solid waste in the designated laboratory trash containers for non-hazardous materials.<sup>[6]</sup>

#### Disposal of Empty Containers:

- Rinsing: Thoroughly rinse empty containers that held **D-[2-13C]Threose** with water.
- Rinsate Disposal: The rinsate can be disposed of down the sanitary sewer as described for aqueous solutions.[\[5\]](#)
- Container Disposal: Deface the label of the empty, rinsed container to prevent misidentification and dispose of it in the regular trash or recycling, in accordance with your facility's procedures.[\[5\]](#)

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **D-[2-13C]Threose**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **D-[2-13C]Threose**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. D-Threose | C<sub>4</sub>H<sub>8</sub>O<sub>4</sub> | CID 439665 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. D-Threose [drugfuture.com]
- 3. D-(-)-THREOSE - Safety Data Sheet [chemicalbook.com]
- 4. labproinc.com [labproinc.com]
- 5. sfasu.edu [sfasu.edu]
- 6. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 7. Appendix B - Disposal of Nonhazardous Laboratory Waste Down The Sanitary Sewer for Ithaca Campus | Environment, Health and Safety [ehs.cornell.edu]
- 8. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for D-[2-<sup>13</sup>C]Threose]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b584009#d-2-13c-threose-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)